

A Comparative Toxicological Profile of Butanenitrile, 4-(dichlorophenylsilyl)- and Related Compounds

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Compound of Interest

Compound Name: *Butanenitrile, 4-(dichlorophenylsilyl)-*

Cat. No.: *B090840*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative toxicological overview of **Butanenitrile, 4-(dichlorophenylsilyl)-**, and structurally related compounds. Due to the limited availability of direct toxicological data for **Butanenitrile, 4-(dichlorophenylsilyl)-**, this comparison is based on the known toxicities of its core structural motifs: the butanenitrile group and the dichlorophenylsilyl group. This guide aims to provide a reasoned estimation of its potential hazards by examining related molecules.

Executive Summary

Butanenitrile, 4-(dichlorophenylsilyl)- (CAS No. 1078-96-2) is a chemical for which specific toxicological data is not readily available in the public domain.^[1] However, its structure suggests two primary modes of potential toxicity. The butanenitrile moiety is related to other aliphatic nitriles, which can exhibit toxicity through the metabolic release of cyanide.^{[2][3]} The dichlorophenylsilyl group is characteristic of chlorosilanes, which are known for their reactivity, particularly with water, leading to the formation of corrosive byproducts such as hydrogen chloride.^[4] This guide synthesizes available data on related compounds to provide a comparative toxicological assessment.

Data Presentation: Quantitative Toxicological Data

The following table summarizes the available acute toxicity data for compounds structurally related to **Butanenitrile, 4-(dichlorophenylsilyl)-**.

Compound Name	CAS Number	Molecular Formula	LD50 (Oral, Rat)	LD50 (Dermal, Rabbit)	LC50 (Inhalation, Rat)	Reference(s)
Butanenitrile, 4-(dichlorophenylsilyl)-	1078-96-2	C ₁₀ H ₁₁ Cl ₂ Si	No data available	No data available	No data available	[1]
Butyronitrile (n-Butanenitrile)	109-74-0	C ₄ H ₇ N	50 mg/kg	500 uL/kg	249 ppm (1 hr, Mouse)	[5]
Succinonitrile	110-61-2	C ₄ H ₄ N ₂	450 mg/kg	>2000 mg/kg (Rat)	No data available	[6] [7] [8]
Dichlorophenylsilane	1631-84-1	C ₆ H ₆ Cl ₂ Si	No data available	No data available	No data available	
Dichlorodiphenylsilane	80-10-4	C ₁₂ H ₁₀ Cl ₂ Si	No data available	Fatal in contact with skin	No data available	[9]
Dichlorosilane	4109-96-0	H ₂ Cl ₂ Si	No data available	No data available	144 ppm (4 hr, Mouse)	[10]

Note: Data for different species (rat, mouse, rabbit) are presented as available.

Toxicological Comparison and Inferences

Toxicity of the Nitrile Group:

The toxicity of aliphatic nitriles can vary significantly but is often associated with the metabolic release of cyanide, which can inhibit cellular respiration.[\[2\]](#)[\[3\]](#) Butyronitrile, which shares the same carbon chain length as the nitrile portion of the target compound, is classified as toxic if

swallowed, in contact with skin, or if inhaled.[11] Symptoms of high exposure to butyronitrile include headache, nausea, confusion, and in severe cases, convulsions and death, which are consistent with cyanide poisoning.[12] Succinonitrile, a dinitrile, also demonstrates oral toxicity.[6][7][8] While nitriles are generally considered a metabolically stable group, their potential to release cyanide remains a key toxicological concern.[13]

Toxicity of the Dichlorophenylsilyl Group:

The dichlorophenylsilyl moiety introduces a different set of toxicological concerns. Chlorosilanes, as a class, are reactive compounds that readily hydrolyze in the presence of moisture to produce hydrogen chloride (HCl).[4] This hydrolysis is the primary cause of their acute toxicity, leading to corrosive effects on the skin, eyes, and respiratory tract.[4] For instance, dichlorosilane inhalation is corrosive to the respiratory tract in mice.[10] Dichlorodiphenylsilane is noted to be fatal in contact with skin and causes severe skin burns and eye damage.[9][14] Dichloromethylphenylsilane is also a hazardous substance due to its reactivity and toxicity.[15] Therefore, **Butanenitrile, 4-(dichlorophenylsilyl)-** is expected to be a moisture-sensitive compound that can cause severe irritation or burns upon contact.

Predicted Toxicological Profile of **Butanenitrile, 4-(dichlorophenylsilyl)-**:

Based on the data from related compounds, **Butanenitrile, 4-(dichlorophenylsilyl)-** is likely to present a dual-hazard profile:

- **Systemic Toxicity:** Potential for systemic toxicity if the nitrile group is metabolized to cyanide. The severity would depend on the rate of metabolism.
- **Corrosivity and Irritation:** High likelihood of being corrosive or severely irritating to the skin, eyes, and respiratory tract due to the dichlorophenylsilyl group's reaction with moisture to form HCl.

Experimental Protocols

While specific experimental data for **Butanenitrile, 4-(dichlorophenylsilyl)-** is unavailable, standard toxicological assays would be employed to determine its profile.

1. Acute Oral Toxicity (LD50) - OECD Guideline 423:

- Principle: A stepwise procedure with a limited number of animals (typically rats) of a single sex. It involves administering the test substance by oral gavage. The procedure is designed to classify the substance into one of five toxicity categories based on the observed mortality.
- Methodology:
 - Fasting of animals overnight prior to dosing.
 - Administration of the substance at one of the defined starting dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
 - Observation of animals for signs of toxicity and mortality for at least 14 days.
 - The outcome (mortality or no mortality) at a given dose determines the subsequent dose level for the next animal(s).

2. In Vitro Skin Corrosion - Human Skin Model Test - OECD Guideline 431:

- Principle: This in vitro test uses a reconstituted human epidermis model to assess the potential of a chemical to cause skin corrosion.
- Methodology:
 - The test chemical is applied topically to the surface of the skin tissue model.
 - Exposure times are typically 3 minutes and 1 hour.
 - After exposure, the tissue is rinsed and incubated.
 - Cell viability is determined by a colorimetric assay (e.g., MTT assay).
 - A reduction in cell viability below a certain threshold indicates a corrosive potential.

3. Ames Test for Bacterial Mutagenicity - OECD Guideline 471:

- Principle: This test uses several strains of *Salmonella typhimurium* and *Escherichia coli* with pre-existing mutations that render them unable to synthesize an essential amino acid (e.g.,

histidine). The test evaluates the ability of a chemical to cause reverse mutations, allowing the bacteria to grow in an amino acid-deficient medium.

- Methodology:
 - The test chemical, with and without a metabolic activation system (S9 mix), is incubated with the bacterial strains.
 - The mixture is plated on a minimal agar medium.
 - After incubation, the number of revertant colonies is counted.
 - A significant, dose-related increase in the number of revertant colonies compared to the control indicates mutagenic potential.

Visualizations

Potential Metabolic Pathway and Toxicity of **Butanenitrile, 4-(dichlorophenylsilyl)-**

Caption: Potential toxicity pathways of **Butanenitrile, 4-(dichlorophenylsilyl)-**.

Experimental Workflow for Toxicological Assessment

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